

GHS Classification of Secondary Alkynyl Alcohols: A Technical Guide

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Compound of Interest

Compound Name: 4-Octyn-2-ol

Cat. No.: B15246158

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as it applies to secondary alkynyl alcohols. This class of compounds, characterized by a hydroxyl group on a carbon atom adjacent to a carbon-carbon triple bond, presents a unique combination of functional groups that influence their toxicological and physicochemical properties. Understanding their GHS classification is paramount for ensuring safe handling, use, and transport in research and development settings.

GHS Classification Summary for Representative Secondary Alkynyl Alcohols

The following tables summarize the GHS classification for a selection of secondary alkynyl alcohols, providing a comparative overview of their potential hazards. This information has been aggregated from various safety data sheets and chemical databases.

Table 1: GHS Hazard Classification for Selected Secondary Alkynyl Alcohols

Chemical Name	CAS Number	GHS Pictograms	Signal Word	Hazard Statements
1-Ethynylcyclohexanol	78-27-3	pericolo per la salute, teschio e tibie incrociate	Danger	H302: Harmful if swallowed H311: Toxic in contact with skin H315: Causes skin irritation H319: Causes serious eye irritation
2-Methyl-3-butyn-2-ol	115-19-5	fiamma, corrosione, punto esclamativo	Danger	H225: Highly flammable liquid and vapor H302: Harmful if swallowed H318: Causes serious eye damage
3-Methyl-1-pentyn-3-ol	77-75-8	fiamma, corrosione, punto esclamativo	Danger	H226: Flammable liquid and vapor H302: Harmful if swallowed H318: Causes serious eye damage H412: Harmful to aquatic life with long lasting effects
1-Ethynylcyclopentanol	17356-19-3	fiamma, punto esclamativo	Warning	H226: Flammable liquid and vapor H319: Causes serious eye irritation H335:

May cause
respiratory
irritation

H302: Harmful if
swallowedH315:
Causes skin
irritationH319:
Causes serious
eye
irritationH335:
May cause
respiratory
irritation

1-Phenyl-2-
propyn-1-ol

4187-87-5

punto
esclamativo

Warning

Experimental Protocols for GHS Hazard Determination

The GHS classifications outlined above are determined through standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure the reproducibility and consistency of toxicological data.

Acute Toxicity

Acute toxicity data is crucial for classifying chemicals based on their potential to cause adverse health effects following a single or short-term exposure.

2.1.1. Acute Oral Toxicity (OECD 420, 423)

- Principle: These methods determine the lethal dose 50 (LD50), which is the statistically estimated dose of a substance expected to cause death in 50% of a test animal population.
- Methodology:
 - Test Animals: Typically, young adult rats of a single sex (usually females) are used.[\[1\]](#)

- Dosage: A single dose of the test substance is administered orally via gavage. The starting dose is selected based on available information, and subsequent doses are adjusted based on the observed outcomes in a stepwise manner.^[1]
- Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for up to 14 days.^[1]
- Endpoint: The LD50 value is calculated based on the mortality data.

2.1.2. Acute Dermal Toxicity (OECD 402)

- Principle: This test assesses the toxicity of a substance following dermal application.
- Methodology:
 - Test Animals: Adult rats, rabbits, or guinea pigs are typically used.
 - Application: The test substance is applied uniformly to a shaved area of the skin (at least 10% of the body surface area) and held in contact for 24 hours under a porous gauze dressing.
 - Observation: Animals are observed for signs of toxicity and mortality for up to 14 days.
 - Endpoint: The dermal LD50 is determined.

Skin Corrosion/Irritation (OECD 404, 439)

- Principle: These tests evaluate the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.
- Methodology (In Vivo - OECD 404):
 - Test Animals: Albino rabbits are the preferred species.
 - Application: A small amount of the test substance is applied to a patch of shaved skin.
 - Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.

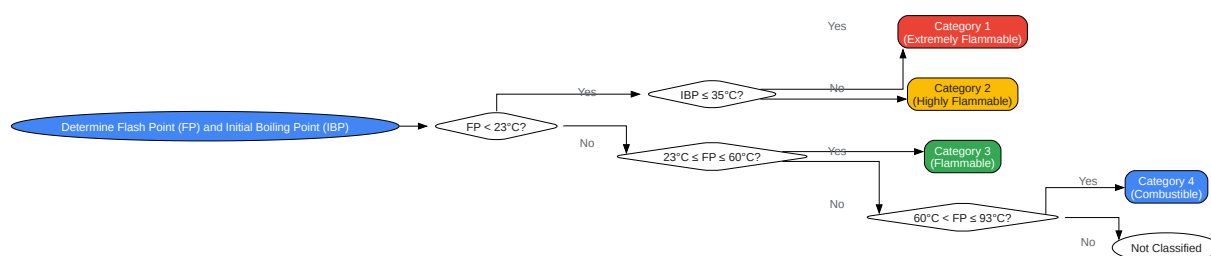
- Endpoint: The severity of the skin reaction is scored, and the substance is classified based on the nature and reversibility of the damage.
- Methodology (In Vitro - OECD 439): This guideline utilizes reconstructed human epidermis (RhE) models to assess skin irritation, reducing the need for animal testing. The endpoint is cell viability, measured after exposure to the test chemical.

Serious Eye Damage/Eye Irritation (OECD 405)

- Principle: This test determines the potential of a substance to produce irritation or damage to the eye.
- Methodology:
 - Test Animals: Healthy, young adult albino rabbits are used.
 - Application: A single dose of the substance is instilled into the conjunctival sac of one eye. The other eye serves as a control.
 - Observation: The eyes are examined for corneal opacity, iritis, conjunctival redness, and chemosis at specified intervals for up to 21 days.
 - Endpoint: The severity and reversibility of the ocular lesions are scored to determine the appropriate classification.

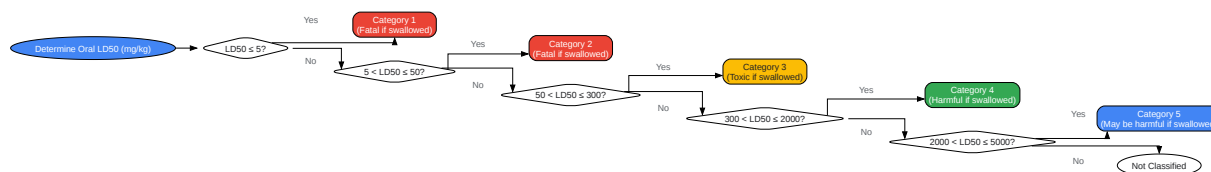
GHS Classification Workflows

The following diagrams illustrate the logical decision-making processes for classifying a substance according to its physical and health hazards under the GHS.



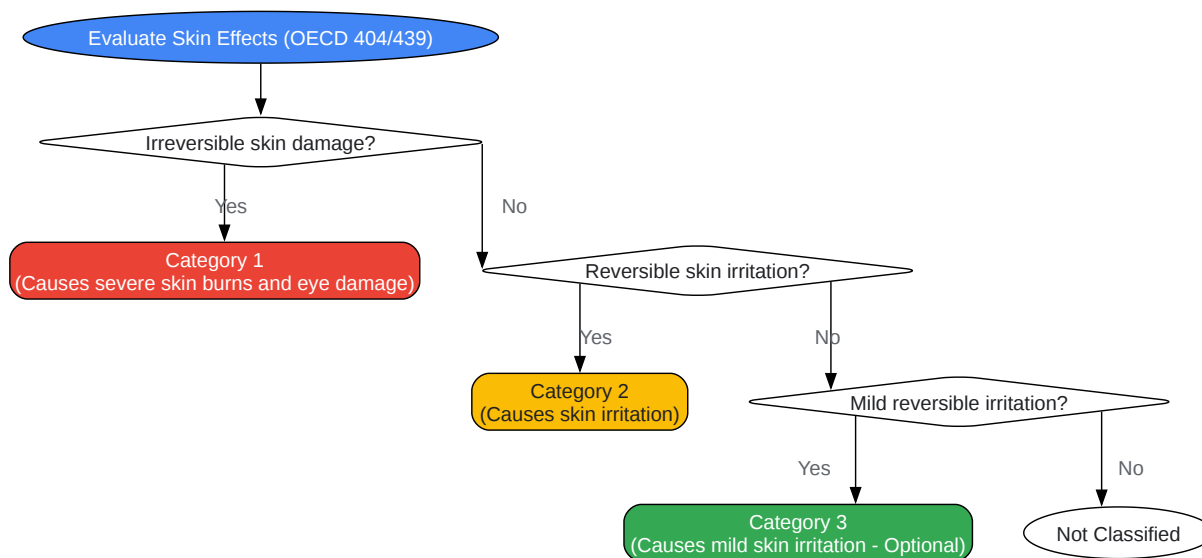
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GHS Classification of Flammable Liquids



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GHS Classification for Acute Oral Toxicity

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GHS Classification for Skin Corrosion/Irritation

Conclusion

The GHS classification of secondary alkynyl alcohols is a multifaceted process that relies on a combination of their inherent physicochemical properties and their toxicological profiles. While some general trends can be observed, such as the potential for flammability and varying degrees of acute toxicity and irritation, a case-by-case evaluation based on robust experimental data is essential for accurate hazard communication. This guide provides a

foundational understanding for researchers and professionals working with these compounds, emphasizing the importance of consulting detailed safety data sheets and adhering to prescribed safety protocols to mitigate potential risks.

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References

- 1. [guidechem.com](https://www.guidechem.com) [guidechem.com]
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